

Proper Disposal of YM116: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *ym116*

Cat. No.: *B1242750*

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Researchers, scientists, and drug development professionals handling **YM116** must adhere to strict safety and disposal protocols to mitigate risks to both personnel and the environment. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe management of **YM116** waste.

Hazard and Safety Summary

YM116 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] It is imperative to prevent its release into the environment.^[1] All personnel handling **YM116** must be equipped with appropriate personal protective equipment (PPE) and be familiar with emergency procedures.

Hazard Classification	GHS Code	Description
Acute Oral Toxicity	H302	Harmful if swallowed. ^[1]
Acute Aquatic Toxicity	H400	Very toxic to aquatic life. ^[1]
Chronic Aquatic Toxicity	H410	Very toxic to aquatic life with long lasting effects. ^[1]

Personal Protective Equipment (PPE) Requirements:

PPE Item	Specification
Eye Protection	Safety goggles with side-shields. [1]
Hand Protection	Protective gloves. [1]
Skin and Body Protection	Impervious clothing. [1]
Respiratory Protection	Suitable respirator. [1]

Step-by-Step Disposal Protocol

The proper disposal of **YM116** is critical to prevent environmental contamination. The primary directive is to dispose of **YM116** and its container at an approved waste disposal plant.[\[1\]](#) The following steps provide a detailed methodology for this process.

1. Waste Identification and Segregation:

- Clearly label all containers with "Hazardous Waste" and the full chemical name "**YM116**."
- Segregate **YM116** waste from other laboratory waste streams to avoid accidental mixing with incompatible substances.

2. Container Management:

- Use only approved, leak-proof, and chemically compatible containers for storing **YM116** waste.
- Keep waste containers tightly sealed except when adding waste.
- Store waste containers in a designated, well-ventilated, and secure area away from direct sunlight and sources of ignition.[\[1\]](#)

3. Spillage and Decontamination:

- In the event of a spill, collect the spillage immediately.[\[1\]](#)
- Decontaminate the affected area using appropriate cleaning agents.

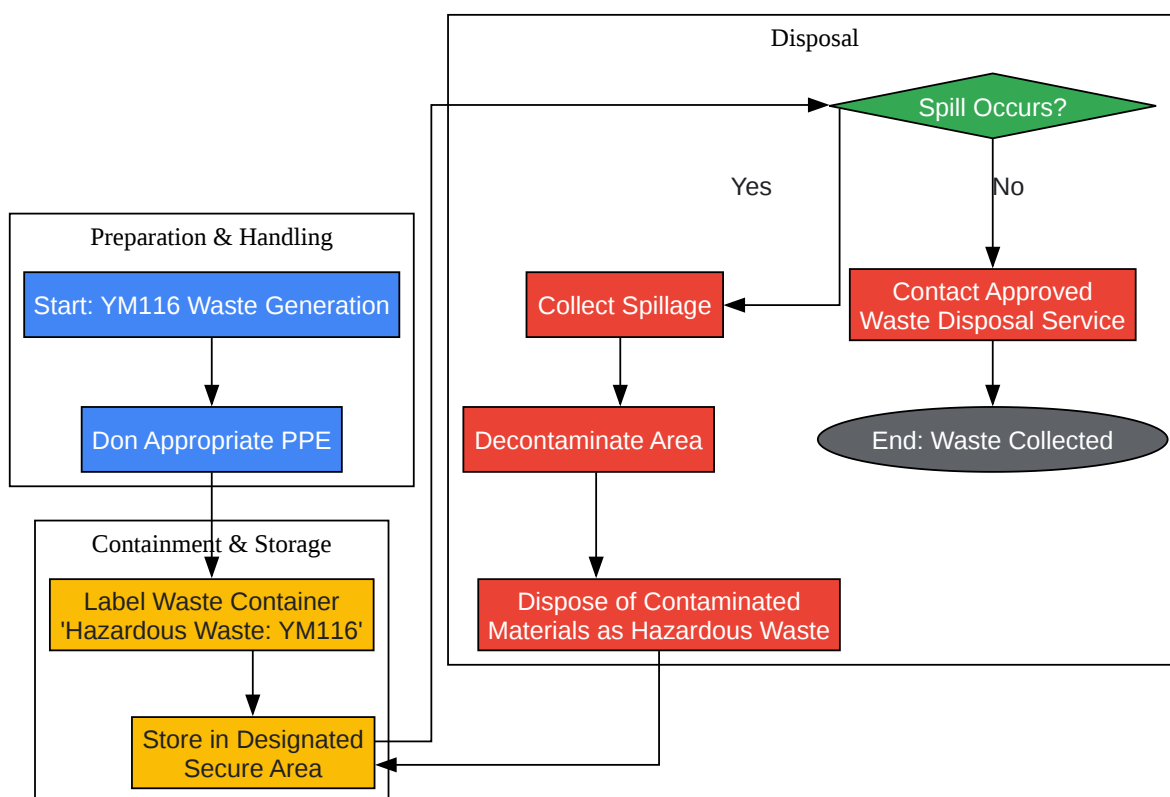
- Dispose of all contaminated materials (e.g., absorbents, cleaning cloths, and PPE) as hazardous waste in the same manner as **YM116**.

4. Final Disposal:

- Arrange for the collection of the hazardous waste by a licensed professional waste disposal service.
- Ensure all local, state, and federal regulations for hazardous waste disposal are followed.

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **YM116**.



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Caption: Workflow for the safe handling and disposal of **YM116**.

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References

- 1. YM116|183012-13-7|MSDS [dcchemicals.com]
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